

Ethyl Benzoate: A Keystone in Modern Fragrance Formulation

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Compound of Interest

Compound Name: Ethyl benzoate

Cat. No.: B195668

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Application Notes and Protocols for Researchers and Drug Development Professionals

Ethyl benzoate, an ester of benzoic acid and ethanol, is a versatile aromatic compound with a significant role in the art and science of fragrance creation. Its characteristic sweet, fruity, and slightly floral scent profile makes it a valuable ingredient for researchers, scientists, and drug development professionals in the fragrance industry. These application notes provide a comprehensive overview of its utility, supported by detailed experimental protocols for its evaluation in fragrance formulations.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **ethyl benzoate** is fundamental to its effective application in fragrance formulation. This data informs its behavior within a fragrance matrix, including its volatility, solubility, and stability.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₂	[1]
Molecular Weight	150.17 g/mol	[1]
Appearance	Clear, colorless liquid	[1]
Odor Profile	Sweet, fruity, with notes of wintergreen, cherry, and grape. [1][2]	
Boiling Point	211–213°C	[1]
Melting Point	-34°C	[3]
Density	~1.05 g/cm ³	[1]
Vapor Pressure	0.3 mmHg at 25°C	[1]
Flash Point	96°C	[1]
Solubility	Soluble in alcohols, ethers, and most organic solvents; slightly soluble in water.[1][4]	
CAS Number	93-89-0	[1]

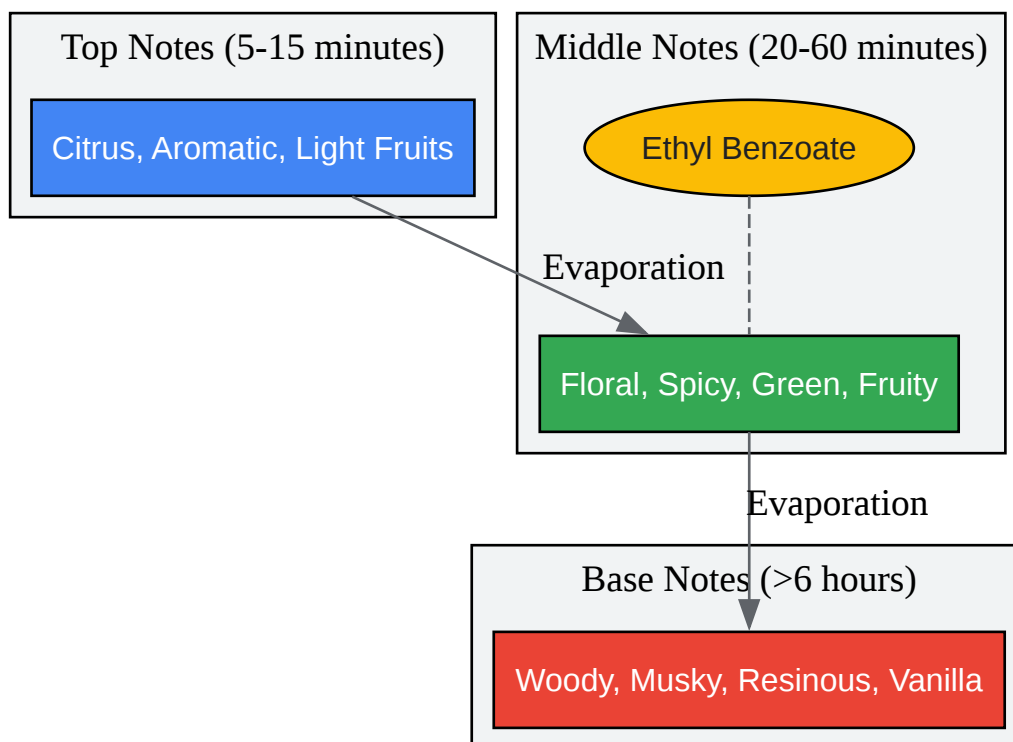
Applications in Fragrance Formulation

Ethyl benzoate's unique olfactory characteristics and physical properties lend it to a variety of applications within a fragrance composition.

- **Modifier and Amplifier:** **Ethyl benzoate** is frequently employed to modify and enhance existing fragrance accords. Its fruity and sweet notes can lift and brighten heavy floral or oriental compositions, adding a modern and vibrant dimension. It acts as a powerful floral amplifier, particularly in ylang-ylang and tuberose accords.[5]
- **Fixative:** With its relatively low vapor pressure and high boiling point, **ethyl benzoate** can act as a mid-to-base note fixative.[6] It helps to prolong the evaporation of more volatile top notes, leading to a more linear and longer-lasting fragrance experience on the skin.

- **Blending and Masking:** The pleasant and versatile aroma of **ethyl benzoate** makes it an excellent blending agent, helping to harmonize disparate fragrance notes and create a more cohesive scent profile. It can also be used to mask undesirable odors of other raw materials in a formulation.
- **Creation of Fruity and Floral Accords:** **Ethyl benzoate** is a key building block in the creation of various fruity and floral accords. It is particularly effective in developing cherry, grape, and berry notes, as well as adding a sweet, fruity nuance to white floral compositions.

The following diagram illustrates the logical relationship of fragrance notes and the typical placement of **ethyl benzoate**.



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Fragrance Pyramid with **Ethyl Benzoate** Placement

Experimental Protocols

To rigorously evaluate the performance of **ethyl benzoate** in a fragrance formulation, a combination of sensory and analytical techniques should be employed.

Sensory Analysis: Olfactory Evaluation

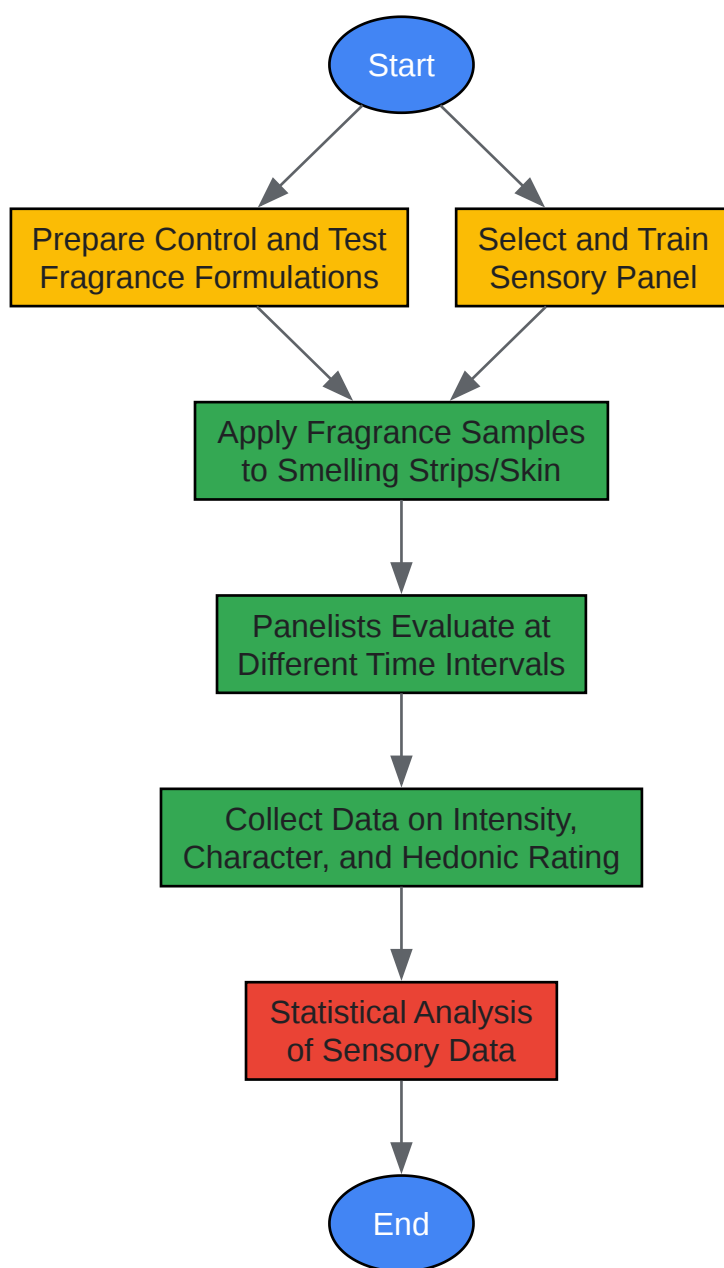
Objective: To assess the olfactory impact of **ethyl benzoate** on a fragrance formulation, including its effect on the overall scent profile, intensity, and longevity.

Methodology:

- Panelist Selection: A panel of at least 10-15 trained sensory assessors should be selected. Panelists should be screened for their ability to detect and describe different fragrance notes.
- Sample Preparation:
 - Prepare a control fragrance formulation without **ethyl benzoate**.
 - Prepare one or more test formulations with varying concentrations of **ethyl benzoate** (e.g., 0.5%, 1.0%, 2.0% w/w).
 - The fragrance concentrates should be diluted in an appropriate solvent (e.g., ethanol) to a final concentration suitable for application (typically 10-20%).
 - Samples should be coded to prevent bias.
- Evaluation Procedure:
 - Fragrance samples are applied to smelling strips (blotters) or directly onto the skin of the panelists.
 - Panelists evaluate the samples at different time intervals (e.g., immediately after application, after 15 minutes, 1 hour, 4 hours, and 8 hours) to assess the evolution of the fragrance.
 - Panelists are asked to rate the intensity of the fragrance and describe the olfactory characteristics using a standardized vocabulary.
 - A hedonic scale (e.g., 1-9, where 1 = dislike extremely and 9 = like extremely) can be used to assess the overall liking of the fragrance.

- Data Analysis: Statistical analysis (e.g., ANOVA, t-tests) is used to determine if there are significant differences in the sensory attributes between the control and test formulations.

The following diagram outlines the workflow for the sensory evaluation of a fragrance containing **ethyl benzoate**.



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Sensory Evaluation Workflow

Analytical Technique: Headspace Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To quantitatively measure the concentration of **ethyl benzoate** and other volatile compounds in the headspace above a fragrance sample over time. This provides insights into its volatility and diffusion characteristics.

Methodology:

- Instrumentation: A gas chromatograph coupled with a mass spectrometer and a headspace autosampler is required.
- Sample Preparation:
 - A known amount of the fragrance formulation is placed in a headspace vial.
 - The vial is sealed and incubated at a controlled temperature (e.g., 37°C) to simulate skin temperature.
- Headspace Sampling:
 - After a defined equilibration time, a sample of the headspace gas is automatically injected into the GC-MS system.
 - Sampling is repeated at different time points to monitor the change in the concentration of volatiles over time.
- GC-MS Analysis:
 - The volatile compounds are separated on a capillary column and identified based on their mass spectra and retention times.
 - The concentration of each compound, including **ethyl benzoate**, can be quantified using an internal or external standard method.
- Data Analysis: The data is used to create a volatility profile for the fragrance, showing how the concentration of each component in the headspace changes over time. This can be

correlated with the sensory perception of the fragrance's evolution.

Stability Testing

Objective: To evaluate the physical and chemical stability of a fragrance formulation containing **ethyl benzoate** under various environmental conditions.

Methodology:

- **Sample Preparation:** The fragrance formulation is packaged in its intended final container.
- **Storage Conditions:** Samples are stored under a range of conditions to simulate different environmental stresses:
 - **Accelerated Stability:** High temperature (e.g., 40°C, 45°C) and high humidity (e.g., 75% RH) for a period of 3-6 months.[\[7\]](#)
 - **Real-Time Stability:** Room temperature (e.g., 25°C / 60% RH) for the intended shelf life of the product (e.g., 12, 24, 36 months).[\[7\]](#)
 - **Light Exposure:** Exposure to controlled UV and visible light to assess photosensitivity.
 - **Freeze-Thaw Cycles:** Repeated cycling between low and high temperatures (e.g., -10°C to 25°C) to assess the impact of temperature fluctuations.[\[8\]](#)
- **Evaluation Parameters:** At specified time points, the samples are evaluated for any changes in:
 - **Appearance:** Color, clarity, and presence of any precipitation.
 - **Odor:** Any significant changes in the scent profile.
 - **Physicochemical Properties:** pH, viscosity, and specific gravity.
 - **Chemical Composition:** GC-MS analysis can be used to detect any degradation of fragrance ingredients or the formation of new compounds.

- **Data Analysis:** The results are used to determine the shelf life of the fragrance and to ensure that the formulation remains stable and safe for consumer use.

Safety and Regulatory Considerations

Ethyl benzoate is generally recognized as safe (GRAS) for use as a flavoring agent by the U.S. Food and Drug Administration (FDA).[9] In fragrance applications, its use is subject to the guidelines and recommendations of the International Fragrance Association (IFRA). It is important for formulators to adhere to the latest IFRA standards to ensure the safety of the final product. **Ethyl benzoate** is not classified as a skin sensitizer at typical use levels.[5]

Conclusion

Ethyl benzoate is a valuable and versatile ingredient in the perfumer's palette. Its sweet, fruity-floral character, combined with its fixative properties, makes it a key component in a wide range of fragrance types. A comprehensive understanding of its chemical and physical properties, coupled with rigorous sensory and analytical testing, is essential for its successful application in the development of innovative and high-performing fragrances. The protocols outlined in these application notes provide a framework for the systematic evaluation of **ethyl benzoate** in fragrance formulations, enabling researchers and developers to harness its full potential.

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